

Safety and Handling of 1,4-Dichlorohexane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,4-Dichlorohexane

Cat. No.: B3142468

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **1,4-dichlorohexane**. Due to a significant lack of specific toxicological and safety data for **1,4-dichlorohexane** in publicly available literature, this guide extrapolates potential hazards and handling protocols based on information available for analogous compounds, such as other dichlorohexane isomers and short-chain chlorinated alkanes. All procedures should be conducted with the utmost caution in a controlled laboratory setting by trained professionals. A thorough risk assessment should be performed before any use of this chemical.

Introduction

1,4-Dichlorohexane is a halogenated alkane with the molecular formula $C_6H_{12}Cl_2$. While specific applications and detailed toxicological data are not well-documented, its structural similarity to other chlorinated hydrocarbons suggests that it should be handled with significant care. This guide synthesizes the available data for **1,4-dichlorohexane** and provides inferred safety and handling procedures based on general principles for volatile organic compounds (VOCs) and specific information on analogous chlorinated alkanes.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,4-dichlorohexane** is presented in Table 1. This information is critical for understanding its behavior and potential for exposure.

Table 1: Physical and Chemical Properties of **1,4-Dichlorohexane**

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Molecular Weight	155.07 g/mol
CAS Number	56375-88-3
Boiling Point	174.7 °C at 760 mmHg (estimated)[1]
Flash Point	57.1 °C (estimated)[1]
Density	1.028 g/cm ³ (estimate)[1]
Vapor Pressure	1.6 mmHg at 25 °C (estimate)[1]
Solubility	Insoluble in water (inferred). Soluble in many organic solvents.
Appearance	Colorless liquid (inferred).

Hazard Identification and Toxicological Profile

Note: Specific toxicological data for **1,4-dichlorohexane** is not readily available. The following information is based on the known hazards of other dichlorohexane isomers and short-chain chlorinated paraffins (SCCPs).

Chlorinated alkanes as a class of compounds are known to pose several health risks. Short-chain chlorinated paraffins are recognized as persistent, bioaccumulative, and toxic to aquatic organisms.[2] They have been associated with toxicity to the liver, kidneys, and thyroid in animal studies. Some chlorinated hydrocarbons are also considered potential carcinogens.[3]

Potential Routes of Exposure:

- **Inhalation:** Due to its estimated vapor pressure, inhalation of vapors is a potential route of exposure, especially in poorly ventilated areas or at elevated temperatures.
- **Skin Contact:** Dermal absorption is a common route of exposure for many chlorinated solvents. Prolonged or repeated contact can lead to skin irritation and dermatitis.[4]

- **Eye Contact:** Direct contact with the liquid or high concentrations of vapor can cause eye irritation.
- **Ingestion:** While less likely in a laboratory setting, accidental ingestion could lead to gastrointestinal irritation and systemic toxicity.

Potential Health Effects:

- **Acute Effects:** May cause irritation to the skin, eyes, and respiratory system.^[5] High concentrations of vapors may lead to central nervous system depression, with symptoms such as dizziness, headache, and nausea.^[4]
- **Chronic Effects:** Long-term exposure to chlorinated alkanes has been linked to liver and kidney damage.^[6] Some chlorinated paraffins are reasonably anticipated to be carcinogens.^[3]

Experimental Protocols for Toxicity Assessment (General)

Due to the absence of specific experimental data for **1,4-dichlorohexane**, this section outlines general methodologies for assessing the toxicity of halogenated hydrocarbons.

Acute Oral Toxicity (e.g., OECD Guideline 423):

- **Animal Model:** Typically rats or mice.
- **Dosage:** A single dose of the substance is administered by gavage.
- **Observation:** Animals are observed for signs of toxicity and mortality over a 14-day period.
- **Endpoint:** Determination of the LD50 (the dose lethal to 50% of the test population).

Acute Dermal Toxicity (e.g., OECD Guideline 402):

- **Animal Model:** Rats, rabbits, or guinea pigs.
- **Application:** The substance is applied to a shaved area of the skin.

- Observation: The application site is observed for irritation, and the animals are monitored for systemic toxicity and mortality for 14 days.
- Endpoint: Determination of the dermal LD50.

Acute Inhalation Toxicity (e.g., OECD Guideline 403):

- Animal Model: Typically rats.
- Exposure: Animals are exposed to the substance as a vapor or aerosol in an inhalation chamber for a defined period (e.g., 4 hours).
- Observation: Animals are observed for signs of toxicity and mortality during and after exposure for up to 14 days.
- Endpoint: Determination of the LC50 (the concentration lethal to 50% of the test population).

Skin Irritation/Corrosion (e.g., OECD Guideline 404):

- Animal Model: Typically albino rabbits.
- Application: A small amount of the substance is applied to a shaved patch of skin under a gauze patch.
- Observation: The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals.
- Endpoint: Classification of the substance as a skin irritant or corrosive.

Handling and Storage

Given the potential hazards, strict adherence to safety protocols is mandatory when handling **1,4-dichlorohexane**.

Engineering Controls:

- Work with **1,4-dichlorohexane** should always be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[7]

- Ensure that an emergency eyewash station and safety shower are readily accessible.^[8]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory. Nitrile gloves may offer limited protection; for prolonged or direct contact, it is advisable to use more resistant materials such as Viton® or to double-glove.^[7] Always inspect gloves for tears or holes before use.
 - Lab Coat: A chemical-resistant lab coat should be worn. For larger quantities or tasks with a higher splash potential, a chemical-resistant apron over the lab coat is recommended.
- Respiratory Protection: If work cannot be conducted in a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary. Respirator use requires a formal respiratory protection program, including fit-testing and training.

Storage:

- Store **1,4-dichlorohexane** in a tightly sealed, properly labeled container.^[8]
- Keep in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.^[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.^[8]

First Aid Measures

In the event of exposure, immediate action is crucial.

General Advice: Move the victim from the hazardous area. If symptoms persist, seek medical attention and provide the Safety Data Sheet (if available) to the medical professional.

- Inhalation:
 - Remove the individual to fresh air immediately.[\[5\]](#)
 - If breathing is difficult, administer oxygen.
 - If breathing has stopped, provide artificial respiration.
 - Seek immediate medical attention.
- Skin Contact:
 - Immediately flush the skin with copious amounts of water for at least 15 minutes.[\[5\]](#)
 - Remove contaminated clothing and shoes while rinsing.
 - If skin irritation develops or persists, seek medical attention.
 - Wash contaminated clothing before reuse.
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#)
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.[\[5\]](#)
 - Rinse the mouth with water.
 - Never give anything by mouth to an unconscious person.
 - Seek immediate medical attention.

Accidental Release and Firefighting Measures

Accidental Release:

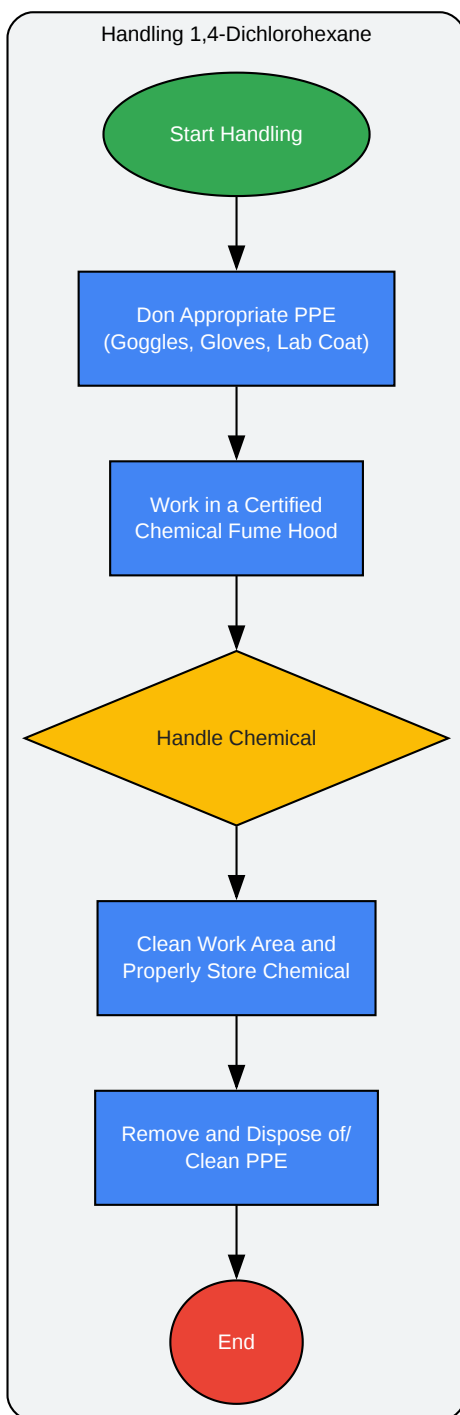
- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Control Ignition Sources:** Remove all sources of ignition (e.g., open flames, sparks).[8]
- **Containment:** For small spills, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite.[4][8] Do not use combustible materials like sawdust.[4]
- **Cleanup:** Wearing appropriate PPE, collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[10]
- **Decontamination:** Clean the spill area thoroughly with soap and water.

Firefighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[8]
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream, as it may spread the fire.
- **Specific Hazards:** Combustion may produce toxic and irritating gases, including hydrogen chloride and carbon monoxide.[8] Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[5]
- **Protective Equipment:** Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[8]

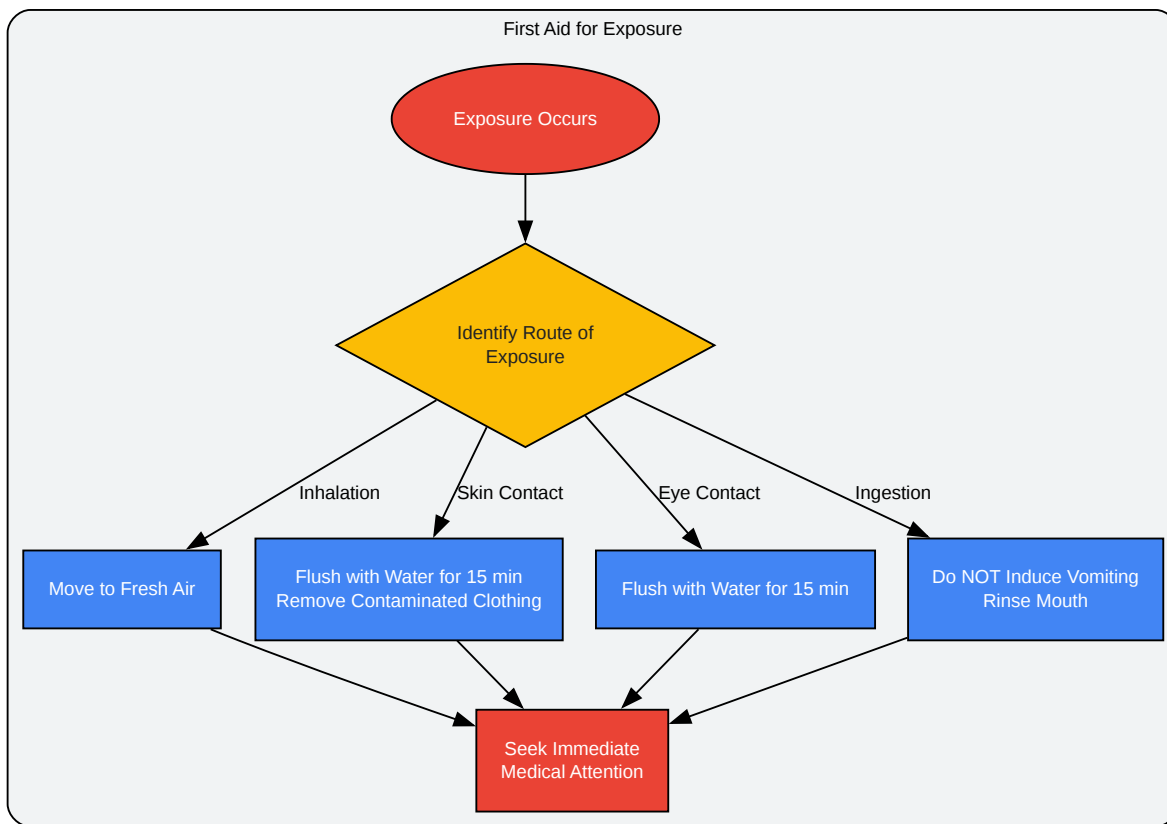
Visualized Workflows

The following diagrams, created using the DOT language, illustrate key safety and emergency response workflows.



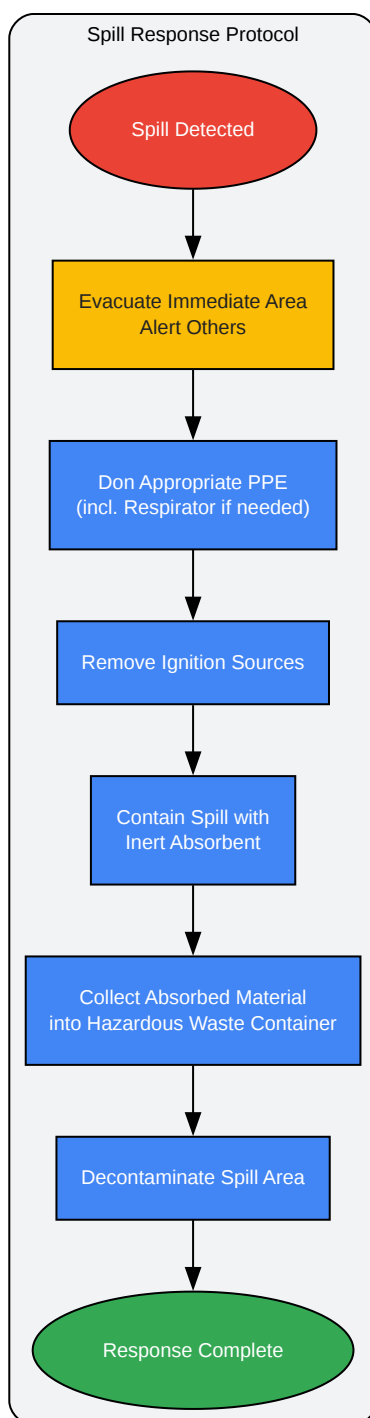
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Caption: Workflow for Safely Handling **1,4-Dichlorohexane**.



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Caption: First Aid Response to **1,4-Dichlorohexane** Exposure.



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Caption: Protocol for Responding to a **1,4-Dichlorohexane** Spill.

Conclusion

While specific data for **1,4-dichlorohexane** is limited, the information available for analogous chlorinated alkanes indicates that it should be treated as a hazardous chemical. Researchers, scientists, and drug development professionals must employ stringent safety measures, including the use of appropriate engineering controls and personal protective equipment, to minimize the risk of exposure. In the absence of comprehensive toxicological data, a cautious and conservative approach to handling and storage is essential to ensure a safe laboratory environment. Further research into the specific toxicological properties of **1,4-dichlorohexane** is highly recommended.

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